

Field Application of Fentrazamide Granules: A Detailed Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



Introduction

Fentrazamide is a tetrazolinone herbicide highly effective for the control of problematic weeds in rice cultivation. Its mode of action is the inhibition of very-long-chain fatty acid (VLCFA) synthesis, which disrupts cell division in susceptible plants. This document provides detailed application notes and protocols for the field use of **Fentrazamide** granules, intended for researchers, scientists, and professionals in drug and herbicide development. The information compiled herein is based on a thorough review of existing literature and experimental data.

Data Presentation

The following tables summarize the quantitative data on the efficacy, crop tolerance, and residue analysis of **Fentrazamide**.

Table 1: Efficacy of **Fentrazamide** Granules Against Key Weeds in Transplanted Rice



Application Rate (g a.i./ha)	Target Weed	Weed Control Efficacy (%)	Application Timing	Soil Type
105 - 120	Echinochloa crus-galli (Barnyard Grass)	> 90%	Pre-emergence	Loam, Sandy Loam
105 - 120	Annual Sedges	85 - 95%	Pre-emergence	Loam, Sandy Loam
105 - 120	Broadleaf Weeds	80 - 90%	Pre-emergence	Loam, Sandy Loam
150	Echinochloa crus-galli (Barnyard Grass)	> 95%	Pre-emergence	Clay Loam

Note: Efficacy may vary depending on environmental conditions and weed infestation levels.

Table 2: Crop Tolerance of Transplanted Rice to **Fentrazamide** Granule Application

Application Rate (g a.i./ha)	Rice Variety Type	Phytotoxicity Rating (0-10 Scale)*	Observations
105 - 120	Coarse (e.g., IR-64)	0 - 1	Minimal to no visible injury.
105 - 120	Fine (e.g., Taroari Basmati, Sugandha)	1 - 2	Slight, transient stunting may be observed.
150	Coarse (e.g., IR-64)	1 - 2	Minor stunting possible under certain conditions.
150	Fine (e.g., Taroari Basmati, Sugandha)	3 - 4	Moderate stunting and yellowing may occur.



*Phytotoxicity Scale: 0 = No injury, 1-3 = Slight injury, 4-6 = Moderate injury, 7-9 = Severe injury, 10 = Complete crop death.

Table 3: Residue Analysis of Fentrazamide in Rice and Soil

Application Rate (g a.i./ha)	Sample Matrix	Residue Level (mg/kg) at Harvest	Half-life in Soil (days)
up to 240	Rice Grain	Below Limit of Detection (<0.01)	9 - 20
up to 240	Rice Straw	Below Limit of Detection (<0.01)[2]	9 - 20
up to 240	Rice Husk	Below Limit of Detection (<0.01)[2]	9 - 20
240	Soil	0.03 - 0.04[2]	9 - 20

Experimental Protocols

Protocol 1: Evaluation of Fentrazamide Granule Efficacy and Crop Tolerance in Transplanted Rice

- 1. Objective: To determine the weed control efficacy and crop safety of different application rates of **Fentrazamide** granules in transplanted rice.
- 2. Experimental Design:
- Layout: Randomized Complete Block Design (RCBD) with four replications.
- Plot Size: 5m x 4m.
- Treatments:
 - Untreated Control (weedy check)
 - Hand-weeded Control (weed-free check)



- o Fentrazamide granules at 105 g a.i./ha
- Fentrazamide granules at 120 g a.i./ha
- Fentrazamide granules at 150 g a.i./ha
- 3. Materials and Methods:
- Crop: Transplanted rice (specify variety, e.g., IR-64 and a local fine variety).
- Transplanting: Transplant 21-day-old seedlings at a spacing of 20cm x 15cm. Maintain a
 water depth of 2-3 cm.
- Herbicide Application:
 - Apply Fentrazamide granules uniformly to the plots as a pre-emergence treatment, 3 days after transplanting (DAT).
 - Use a calibrated granular applicator for even distribution.
- Data Collection:
 - Weed Control Efficacy: At 30 and 60 DAT, identify and count the number of weeds per square meter in each plot. Calculate the percentage of weed control relative to the untreated control.
 - Crop Phytotoxicity: Visually assess crop injury at 7, 14, and 28 DAT using the 0-10 rating scale (as described in Table 2).
 - Yield: At maturity, harvest the central 3m x 2m area of each plot, and measure the grain yield.
- 4. Statistical Analysis: Analyze the data using Analysis of Variance (ANOVA) and compare treatment means using a suitable post-hoc test (e.g., Tukey's HSD at p≤0.05).

Protocol 2: Residue Analysis of Fentrazamide in Rice and Soil



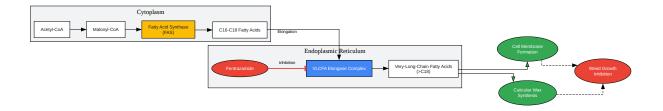
- 1. Objective: To determine the residual levels of **Fentrazamide** in rice grain, straw, and soil at harvest following granular application.
- 2. Experimental Setup:
- Utilize the plots from the efficacy and crop tolerance trial (Protocol 1).
- 3. Sample Collection:
- Soil: Collect soil samples (0-15 cm depth) from each plot before application and at the time
 of rice harvest.
- Rice: At harvest, collect representative samples of rice grain and straw from each plot.
- 4. Analytical Methodology:
- Extraction:
 - Soil: Extract Fentrazamide from soil samples using an appropriate solvent system (e.g., acetonitrile:water).
 - Rice Grain and Straw: Homogenize and extract samples using a suitable extraction solvent.
- Cleanup: Use Solid Phase Extraction (SPE) to clean up the extracts and remove interfering substances.
- Analysis: Quantify the concentration of Fentrazamide in the cleaned extracts using High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., UV or MS/MS).
- 5. Data Analysis: Calculate the mean residue levels for each treatment and compare them to the Maximum Residue Limits (MRLs) established by regulatory agencies.

Visualizations

Mode of Action: Inhibition of Very-Long-Chain Fatty Acid (VLCFA) Synthesis



Fentrazamide targets and inhibits the VLCFA elongase complex, a critical component in the synthesis of very-long-chain fatty acids. These fatty acids are essential for various cellular functions, including the formation of cell membranes and the synthesis of cuticular waxes. By inhibiting this pathway, **Fentrazamide** disrupts cell division and leads to the death of susceptible weeds.



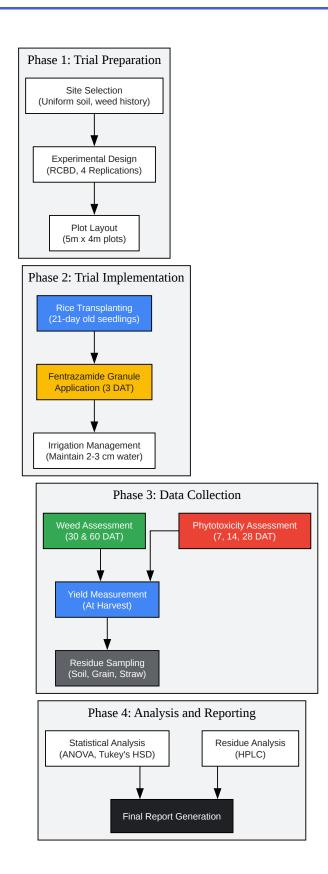
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Figure 1: Fentrazamide's mode of action via VLCFA synthesis inhibition.

Experimental Workflow for Fentrazamide Granule Field Trials

The following diagram illustrates the key steps in conducting a field trial for **Fentrazamide** granules.





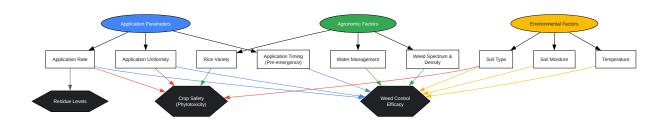
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Figure 2: Workflow for Fentrazamide granule field efficacy and residue trials.



Logical Relationships in Fentrazamide Granule Application

Successful weed management with **Fentrazamide** granules depends on the interplay of several key factors. This diagram outlines the logical relationships influencing the final outcome.



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Figure 3: Factors influencing the performance of **Fentrazamide** granules.

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References

- 1. Evaluation of Fentrazamide and Flufenacet for Weed Control in Transplanted Rice | Semantic Scholar [semanticscholar.org]
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- To cite this document: BenchChem. [Field Application of Fentrazamide Granules: A Detailed Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:



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